

Technical Characterization Guide: 2-Bromo-4-methylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *2-Bromo-4-methylaniline hydrochloride*

CAS No.: 13194-71-3

Cat. No.: B076795

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| MW: 222.51 g/mol

Executive Technical Summary

2-Bromo-4-methylaniline hydrochloride is a critical intermediate in the synthesis of azo dyes and pharmaceutical agents. Its purification relies heavily on the solubility differential between the hydrochloride salt and the free base.

Critical Insight: Unlike simple aniline salts, the presence of the electron-withdrawing bromine atom at the ortho position significantly lowers the basicity of the amine (pKa

3.17). This results in a hydrochloride salt that is hydrolytically labile. In pure water, the salt is prone to dissociation, leading to the "oiling out" of the insoluble free base. Accurate solubility data for this compound is therefore a function of both temperature and pH/ionic strength.

Physicochemical Profile

Identity and Properties

Property	Data	Source
Appearance	Off-white to beige crystalline solid	Strem [1]
Melting Point	>240 °C (Decomposes)	Sigma-Aldrich [2]
pKa (Conjugate Acid)	3.17 ± 0.03	ResearchGate [3]
Density (Solid)	~1.5 g/cm ³ (Estimated from base)	ChemBK [4]
Hygroscopicity	Moderate (Store under inert atmosphere)	Application Note

Hydrolytic Instability Mechanism

The low pKa implies that the equilibrium below shifts easily to the right in neutral water:

- Implication: "Solubility in water" measurements must be conducted in 0.1M - 1.0M HCl to suppress hydrolysis. In pure water, the observed "solubility" is often the solubility of the free base + the concentration of the dissociated acid, yielding erroneous thermodynamic data.

Solubility Data & Thermodynamic Profiling

Due to the niche nature of this specific salt, empirical solubility curves are often generated in-house. Below is the Reference Solubility Profile based on structural analogs (e.g., 2-bromo-4-chloroaniline HCl) and thermodynamic principles.

Qualitative Solubility Map

Solvent System	Solubility Rating	Process Application
Dilute HCl (1M)	High (Hot) / Moderate (Cold)	Primary Recrystallization
Ethanol / Methanol	High	Dissolution for reactions
Acetone	Moderate	Anti-solvent precipitation
Ethyl Acetate	Low	Washing impurities
Hexanes/Toluene	Insoluble	Removing non-polar byproducts

Protocol: Precise Solubility Determination

To generate the thermodynamic data required for Apelblat modeling, follow this Gravimetric Isothermal Saturation Protocol.

Reagents: 2-Bromo-4-methylaniline HCl (>99%), HPLC-grade solvents. Equipment: Jacketed equilibrium vessel, Agilent 1200 HPLC (or equivalent).

- Preparation: Add excess solid salt to 50 mL of solvent in a jacketed vessel.
- Equilibration: Stir at 400 rpm for 24 hours at constant temperature ().
- Sampling: Stop stirring and allow settling for 30 mins. Filter supernatant through a 0.45 heated PTFE syringe filter.
- Quantification: Dilute filtrate and analyze via HPLC (UV detection @ 254 nm).
- Calculation: Determine mole fraction solubility () using the equation:
(Where
are mass/MW of solute;

are mass/MW of solvent).

Thermodynamic Modeling (Apelblat Equation)

Once experimental data (

VS

) is obtained, fit it to the Modified Apelblat Equation to predict solubility at any temperature:

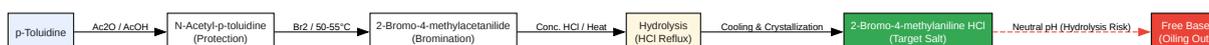
- A, B, C: Empirical constants derived from regression analysis.
- Use Case: Use these constants to calculate the precise cooling curve for crystallization reactors.

Synthesis & Purification Workflow

The synthesis of the hydrochloride salt is the primary method for purifying the free base from regioisomers (e.g., 4-bromo-2-methylaniline).

Reaction Scheme

The pathway involves protection of p-toluidine, bromination, and hydrolysis.



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Figure 1: Synthesis and isolation pathway. Note the critical risk of hydrolysis at neutral pH.

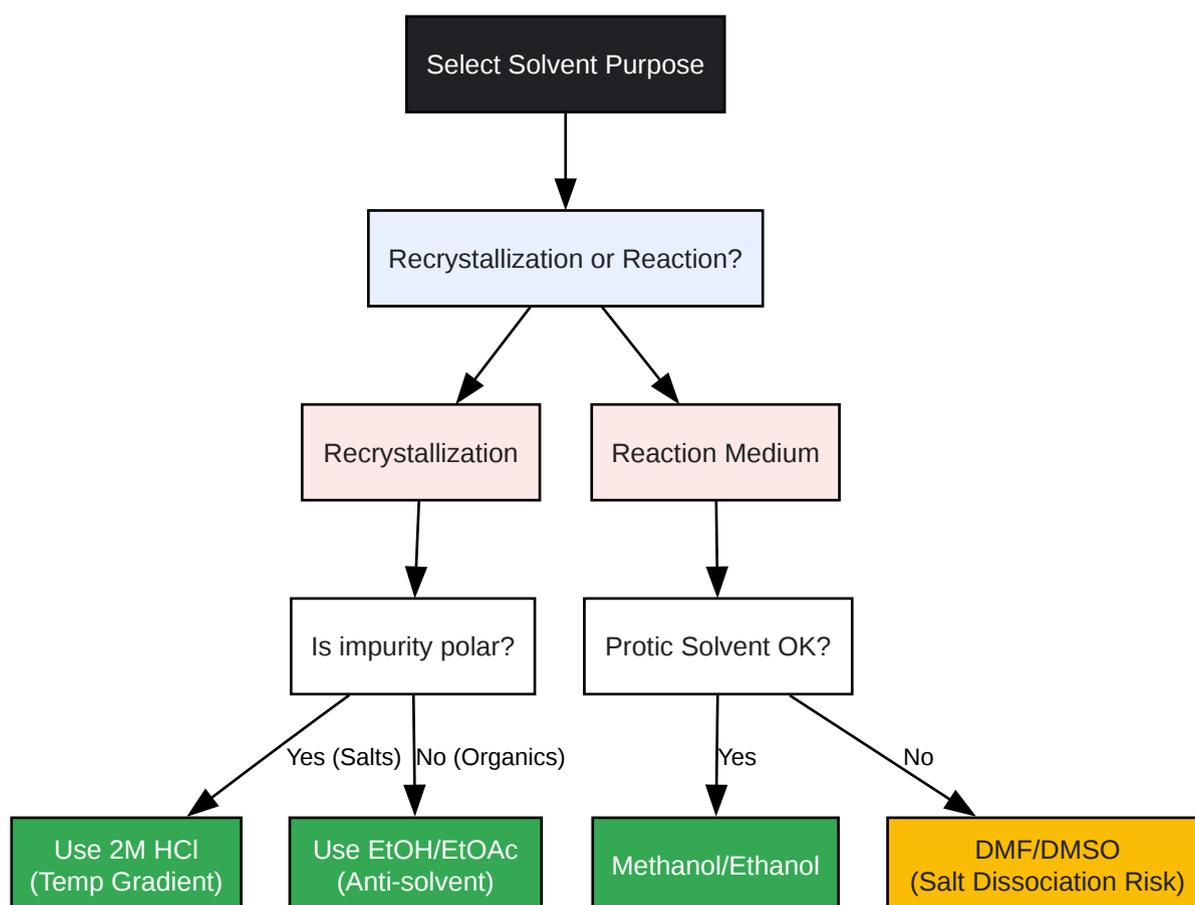
Detailed Purification Protocol

- Hydrolysis: Reflux the acetamide intermediate in 20% HCl for 2-3 hours.
- Isolation (Salt Formation):
 - Cool the reaction mixture to 0-5 °C.

- The hydrochloride salt will precipitate as a solid.
- Note: If the acid concentration is too low, an oil (free base) may form. Maintain $[H^+] > 2M$.
- Filtration: Filter the cold slurry. Wash with cold 2M HCl (NOT water).
- Drying: Dry in a vacuum oven at 40 °C over

Experimental Validation: Solubility Decision Tree

Use this logic flow to determine the optimal solvent system for your specific application (recrystallization vs. reaction).



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Figure 2: Solvent selection logic for **2-bromo-4-methylaniline hydrochloride**.

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- To cite this document: BenchChem. [Technical Characterization Guide: 2-Bromo-4-methylaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076795#2-bromo-4-methylaniline-hydrochloride-solubility-data>]

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